

Personal protective equipment for handling BMS961

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Compound of Interest

Compound Name: BMS961

Cat. No.: B15545142

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Essential Safety and Handling Guide for BMS961

Disclaimer: A comprehensive, verified Safety Data Sheet (SDS) for **BMS961** (CAS 185629-22-5) was not readily available at the time of this document's creation. The following guidance is synthesized from general safety protocols for handling potent, powdered pharmaceutical compounds in a laboratory setting. It is imperative to supplement this information with a thorough risk assessment specific to your facility and experimental procedures. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

BMS961, with the chemical name 3-Fluoro-4-[[2-hydroxy-2-(5,5,8,8-tetramethyl-5,6,7,8,-tetrahydro-2-naphthalenyl)acetyl]amino]-benzoic acid, is a selective retinoic acid receptor- γ (RAR γ) agonist.^[1] As a potent biological modulator, it requires careful handling to minimize exposure and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **BMS961**. This is a general guideline and may need to be adapted based on the specific procedures and risk assessment.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be worn when there is a risk of splashing.
Hand Protection	Nitrile gloves are recommended. Consider double-gloving, especially when handling concentrated solutions or performing tasks with a higher risk of contamination.
Body Protection	A lab coat should be worn at all times. For procedures with a higher risk of contamination, a disposable gown is recommended.
Respiratory Protection	For handling the powdered form of BMS961, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is recommended, especially when working outside of a fume hood.

Operational Plan

Adherence to a strict operational plan is crucial for the safe handling of **BMS961**. The following step-by-step guidance outlines the key stages of the handling process.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **BMS961** in a cool, dry, and well-ventilated area, away from incompatible materials.
- The storage location should be clearly labeled as containing a potent compound.

2. Weighing and Aliquoting (Powder Form):

- All handling of powdered **BMS961** should be conducted within a certified chemical fume hood or a glove box to minimize inhalation exposure.

- Before weighing, decontaminate the work surface.
- Use dedicated spatulas and weighing boats.
- Tare the balance with the weighing boat before adding the compound.
- Carefully transfer the desired amount of **BMS961** to the weighing boat, avoiding the creation of dust.
- After weighing, securely close the primary container.
- Clean the balance and surrounding area with a suitable solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.

3. Solution Preparation:

- Prepare solutions in a chemical fume hood.
- Add the solvent to the weighed **BMS961** slowly to avoid splashing.
- Ensure the container is properly sealed and labeled with the compound name, concentration, solvent, and date of preparation.

4. Experimental Use:

- When using solutions of **BMS961**, wear appropriate PPE.
- Conduct all procedures that may generate aerosols or splashes within a fume hood.
- Avoid direct contact with skin and eyes.

Disposal Plan

Proper disposal of **BMS961** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: All disposable items that have come into contact with **BMS961** (e.g., gloves, weighing boats, paper towels) should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

2. Labeling:

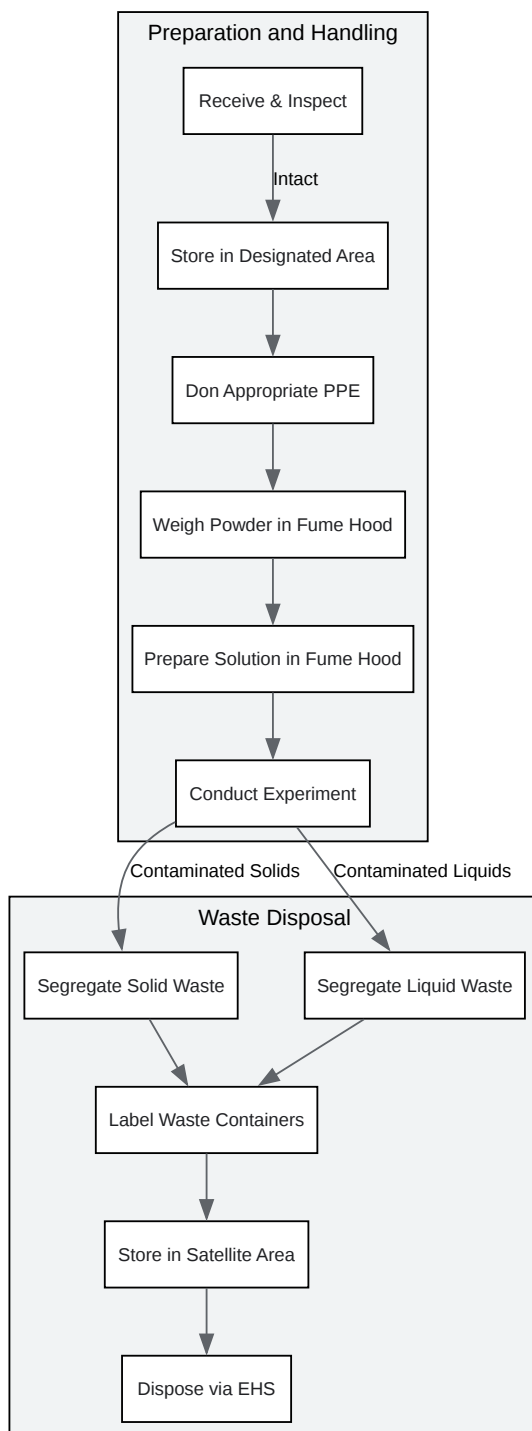
- All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (**BMS961**), and the primary hazard (e.g., "Toxic").

3. Storage and Collection:

- Store waste containers in a designated satellite accumulation area.
- Follow your institution's procedures for hazardous waste pickup and disposal. Do not dispose of **BMS961** down the drain or in the regular trash.

Safe Handling and Disposal Workflow

BMS961 Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **BMS961**.

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References

- 1. BMS 961 | Retinoic Acid Receptors | Tocris Bioscience [tocris.com]
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